

Definitive Guide to Nonadecanoyl-L-carnitine (Chloride) Disposal[1]

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Compound of Interest

Compound Name: *Nonadecanoyl-L-carnitine (chloride)*

Cat. No.: *B10830712*

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Executive Summary & Scientific Context

Nonadecanoyl-L-carnitine chloride (C19:0 Carnitine) is a synthetic, odd-chain acylcarnitine primarily utilized as an internal standard in mass spectrometry-based lipidomics and metabolic profiling.[1] Because it does not occur naturally in significant quantities in biological tissues, it provides a critical baseline for quantifying fatty acid oxidation disorders.

The Safety Paradox: While the neat substance is often classified as "low hazard" (GHS: Not Classified or Category 2 Irritant), its operational state poses significant risks. In the laboratory, this compound is almost exclusively handled dissolved in high-purity organic solvents (Methanol, Acetonitrile) or mixed with biological fluids.[1]

Core Directive: Disposal protocols must be dictated by the matrix (solvent/biological), not just the solute. This guide provides a self-validating workflow to ensure GLP compliance and environmental safety.

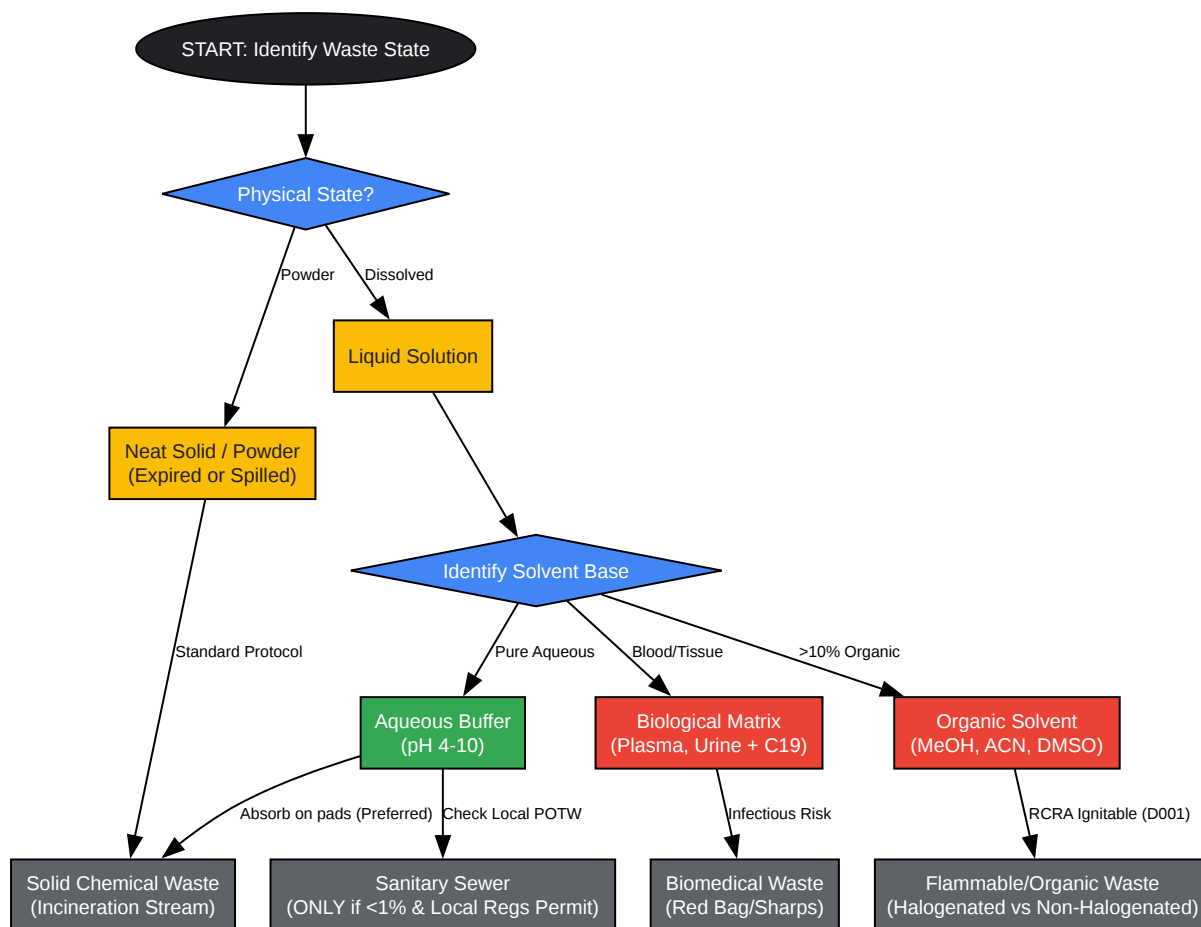
Chemical Profile & Hazard Assessment

Before initiating disposal, verify the physicochemical state of the waste.

Parameter	Data / Property	Operational Implication
Compound Name	Nonadecanoyl-L-carnitine (chloride)	C19 Fatty Acid derivative
CAS Number	N/A (Specific salt often proprietary/research grade)	Treat as generic organic chemical waste if neat.[1]
Molecular Formula	$C_{26}H_{52}NO_4$ [1] · Cl	Amphiphilic (surfactant-like properties).[1]
Solubility	Soluble in Methanol, EtOH, DMSO	Critical: Rinsing glassware with water alone is ineffective.
RCRA Status	Not P-listed or U-listed	Not an acute hazardous waste per 40 CFR 261.[1]33.
Primary Hazard	Low (Neat); Flammable/Toxic (Solvated)	Hazard is driven by the carrier solvent (usually Methanol).[1]

Decision Matrix: Disposal Workflow

The following logic gate ensures you select the correct waste stream based on the physical state of the C19:0 Carnitine.



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Figure 1: Logic flow for determining the correct waste stream.[1] Note that "Not Classified" solids still require chemical waste incineration in a GLP environment.

Step-by-Step Disposal Protocols

Scenario A: Solvated Standards (Methanol/Acetonitrile)

Context: You have prepared stock solutions (e.g., 1 mg/mL in Methanol) that have degraded or expired.[1]

The Science: While C19-carnitine is stable, the solvent (Methanol) is a Class 3 Flammable liquid and a specific target organ toxicant.[1] The mixture assumes the hazard of the solvent.

- Segregation: Do not mix with oxidizers (e.g., Peroxides, Nitric Acid). Acylcarnitines can react with strong oxidizers.[2]
- Container Selection: Use a High-Density Polyethylene (HDPE) or Glass waste container compatible with organic solvents.[1]
- Labeling:
 - Primary Constituent: Methanol (or Acetonitrile).[1][3]
 - Trace Constituent: Nonadecanoyl-L-carnitine chloride (<0.1%).[1]
 - Hazard Checkboxes: Flammable, Toxic.
- Disposal Action: Pour into the Non-Halogenated Organic Waste stream.
 - Note: If the solvent contains Chloroform (common in lipid extractions), it must go into the Halogenated waste stream.

Scenario B: Neat Solid (Powder)

Context: An old vial of lyophilized powder is found, or a small spill occurs on the bench.

The Science: Long-chain acylcarnitines act as surfactants (detergents).[1] They are generally non-volatile.

- Spill Cleanup:
 - Don PPE (Nitrile gloves, safety glasses).
 - Do not dry sweep if significant dust is generated (inhalation irritant).[1]
 - Wet a paper towel with water or ethanol to dampen the powder, then wipe up.
- Disposal Path: Place the vial or contaminated wipes into a clear plastic waste bag designated for Solid Chemical Waste.

- Prohibited: Do not throw in regular trash. Even "non-hazardous" research chemicals should be incinerated to prevent environmental accumulation of synthetic surfactants.

Scenario C: Biological Mixtures (Post-Extraction)

Context: Plasma samples spiked with C19 Internal Standard.[1]

The Science: The biological hazard (bloodborne pathogens) overrides the chemical hazard of the trace standard.

- Classification: Treat as Biomedical Waste.
- Action: Dispose of in red biohazard bags or sharps containers (if autosampler vials are glass).
- Exception: If the extraction used large volumes of organic solvent (e.g., Bligh-Dyer method), the liquid waste is Mixed Waste (Chemical + Biological).[1] Most EH&S protocols require treating the chemical hazard first (chemical waste stream) as the solvents usually deactivate the pathogens, but consult your local Biosafety Officer (BSO).

Decontamination of Glassware

Why this matters: C19:0 Carnitine is a "sticky" lipid. Improper cleaning leads to carryover, ruining future mass spec data (Ghost Peaks).

- Solvent Rinse: Rinse glassware 3x with Methanol or Ethanol. Water will not effectively solubilize the C19 fatty acid tail.
- Waste Collection: Collect these rinses in the Organic Waste container (Scenario A).
- Wash: Proceed with standard detergent and water wash.

Regulatory & Compliance References

Adherence to these regulations ensures your lab remains audit-ready.

- US EPA (RCRA): 40 CFR 261.31 - Definition of F-listed solvents (Methanol/Acetonitrile).[1]

- OSHA: 29 CFR 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. [1]
- GHS (Globally Harmonized System): Classification of chemical substances (Safety Data Sheets).

References

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- To cite this document: BenchChem. [Definitive Guide to Nonadecanoyl-L-carnitine (Chloride) Disposal[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10830712/docs#definitive-guide-to-nonadecanoyl-l-carnitine-chloride-disposal-1>]

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